

An In-depth Technical Guide to the Physicochemical Properties of 3-Bromopropylamine Hydrobromide

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Compound of Interest

Compound Name: **3-Bromopropylamine hydrobromide**

Cat. No.: **B145992**

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December 2025

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Bromopropylamine hydrobromide** (CAS: 5003-71-4), a versatile reagent and key intermediate in pharmaceutical and chemical synthesis.^[1] A thorough understanding of its melting point and solubility is critical for its effective application in laboratory and industrial settings, including reaction optimization, formulation development, and quality control. This document details these properties, provides standardized experimental protocols for their determination, and illustrates key processes through workflow diagrams.

Core Physicochemical Properties

3-Bromopropylamine hydrobromide is a hygroscopic crystalline solid that appears as a white to off-white or brown powder or chunks.^{[2][3][4][5][6]} Its stability and reactivity make it a valuable building block in organic synthesis.^[1]

Quantitative Data Summary

The following tables summarize the reported melting point and solubility data for **3-Bromopropylamine hydrobromide**, compiled from various chemical data sources.

Table 1: Melting Point of **3-Bromopropylamine Hydrobromide**

Parameter	Reported Value (°C)	Source(s)
Melting Point	171-172	[2][7]
Melting Point	170-175	
Melting Point	171.0-175.0	[4][6]
Melting Point	172.0-176.0	[3]

Table 2: Solubility of **3-Bromopropylamine Hydrobromide**

Solvent	Class	Temperature (°C)	Solubility	Source(s)
Water	Polar Protic	Not Specified	50 mg/mL	[2][7]
Water	Polar Protic	Not Specified	Soluble	[3][4][6]

Experimental Protocols

Accurate and reproducible data are paramount in scientific research. The following sections detail standardized methodologies for determining the melting point and solubility of chemical compounds like **3-Bromopropylamine hydrobromide**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. It serves as a crucial indicator of purity, as impurities tend to depress and broaden the melting range.^[8] The capillary method is a widely accepted and accurate technique.

Methodology:

- Sample Preparation: Ensure the **3-Bromopropylamine hydrobromide** sample is completely dry. If necessary, grind the crystalline solid into a fine powder using a mortar and pestle to ensure uniform packing.^{[9][10]}

- Capillary Tube Loading: Press the open end of a capillary tube (sealed at one end) into the powdered sample. Invert the tube and tap it gently on a hard surface, or drop it through a long glass tube, to pack the solid into the sealed end.[11] The packed sample height should be approximately 2-3 mm.[11]
- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus (e.g., Mel-Temp).[11]
- Heating and Observation:
 - If the approximate melting point is known, heat the sample rapidly to about 15-20°C below the expected temperature.[10]
 - Reduce the heating rate significantly, aiming for a temperature increase of no more than 1-2°C per minute as you approach the melting point. A slow heating rate is critical for an accurate reading.
 - Observe the sample through the magnified viewfinder.
- Data Recording:
 - Record the temperature (T1) at which the first droplet of liquid appears.
 - Record the temperature (T2) at which the last solid particle melts completely.
 - The melting point is reported as the range from T1 to T2.
- Verification: Conduct at least two measurements to ensure consistency.

Equilibrium Solubility Determination

Equilibrium solubility is the maximum concentration of a compound that can dissolve in a solvent at a specific temperature when the solid and dissolved phases are in equilibrium.

Methodology:

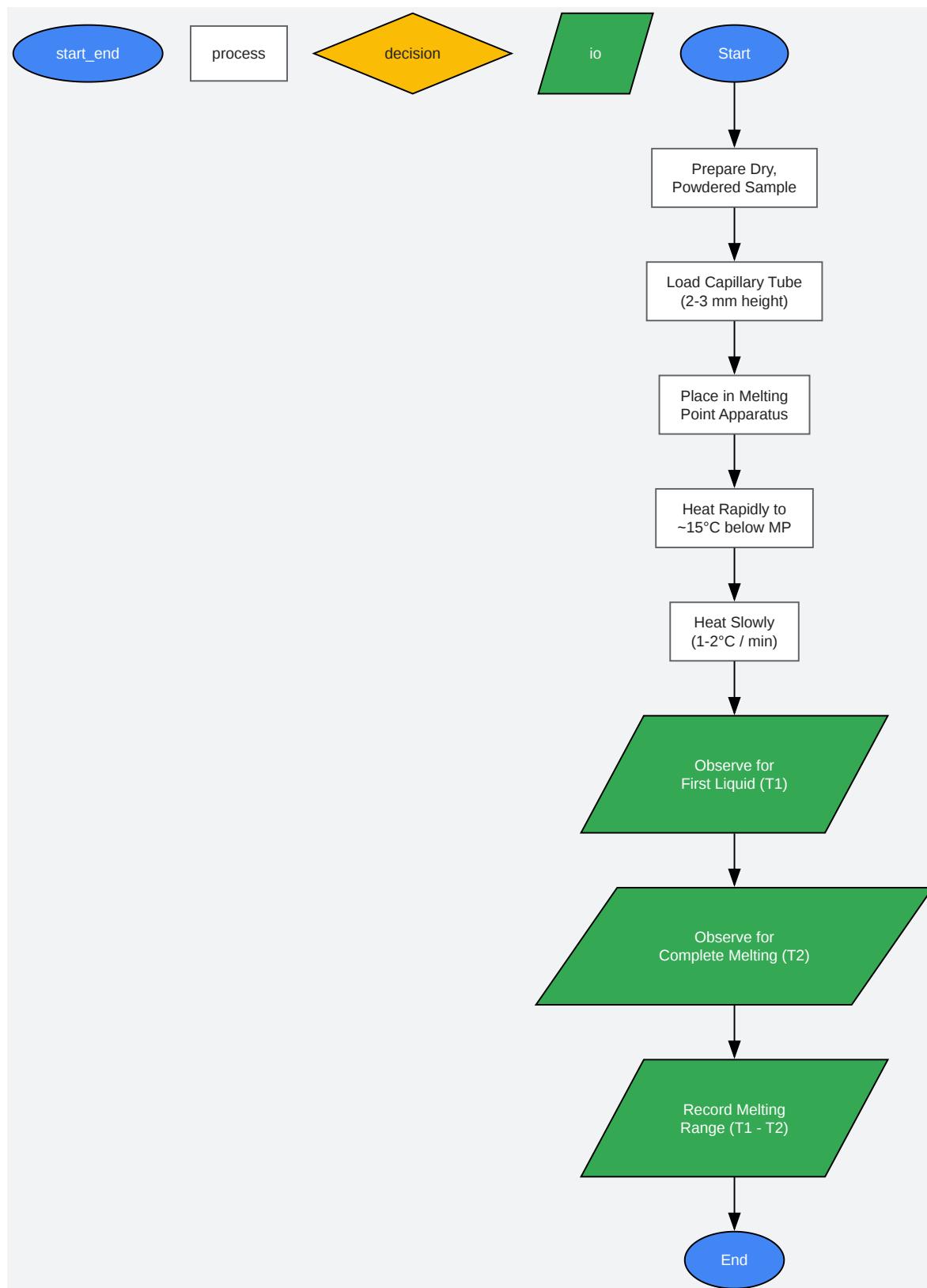
- Preparation of a Saturated Solution: Add an excess amount of solid **3-Bromopropylamine hydrobromide** to a known volume of the desired solvent (e.g., water) in a sealed glass vial.

The presence of excess, undissolved solid is essential to ensure a saturated solution is formed.[12]

- Equilibration: Agitate the vial in a temperature-controlled environment, such as an orbital shaker or stirring plate, for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.[12]
- Phase Separation: After equilibration, separate the undissolved solid from the saturated solution. This is typically achieved by centrifuging the sample to pellet the excess solid, followed by careful filtration of the supernatant through a chemically inert filter (e.g., a 0.22 μm syringe filter) that will not absorb the compound.[12]
- Quantification: Accurately determine the concentration of **3-Bromopropylamine hydrobromide** in the clear, saturated filtrate. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and robust method.[12]
 - A calibration curve must be generated using standard solutions of the compound at known concentrations to ensure accurate quantification.
- Data Reporting: Report the solubility in standard units such as mg/mL or mol/L at the specified temperature.

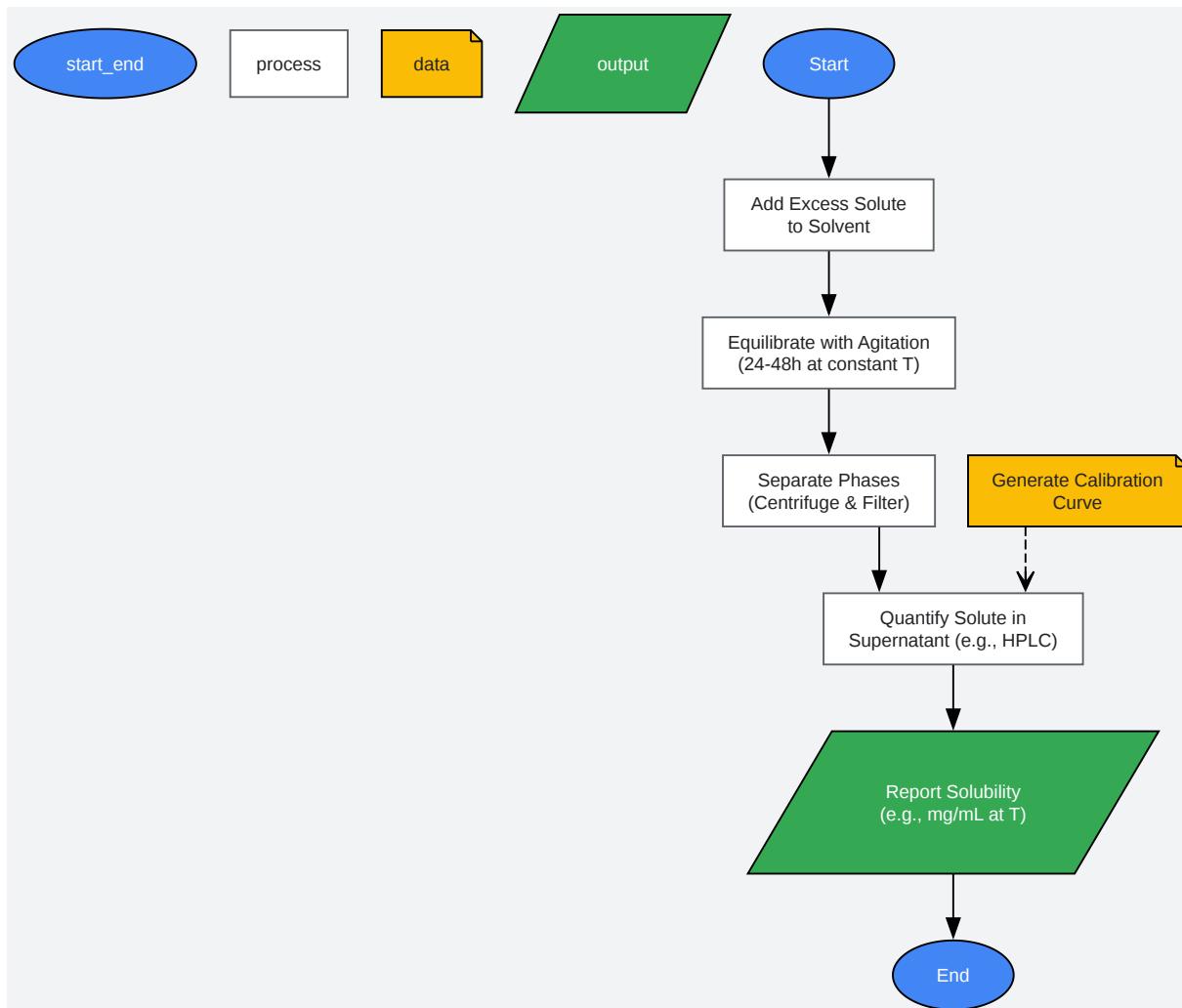
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate the experimental workflows and a key synthetic relationship for **3-Bromopropylamine hydrobromide**.



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Figure 1: Workflow for Melting Point Determination.



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Figure 2: Workflow for Equilibrium Solubility Determination.

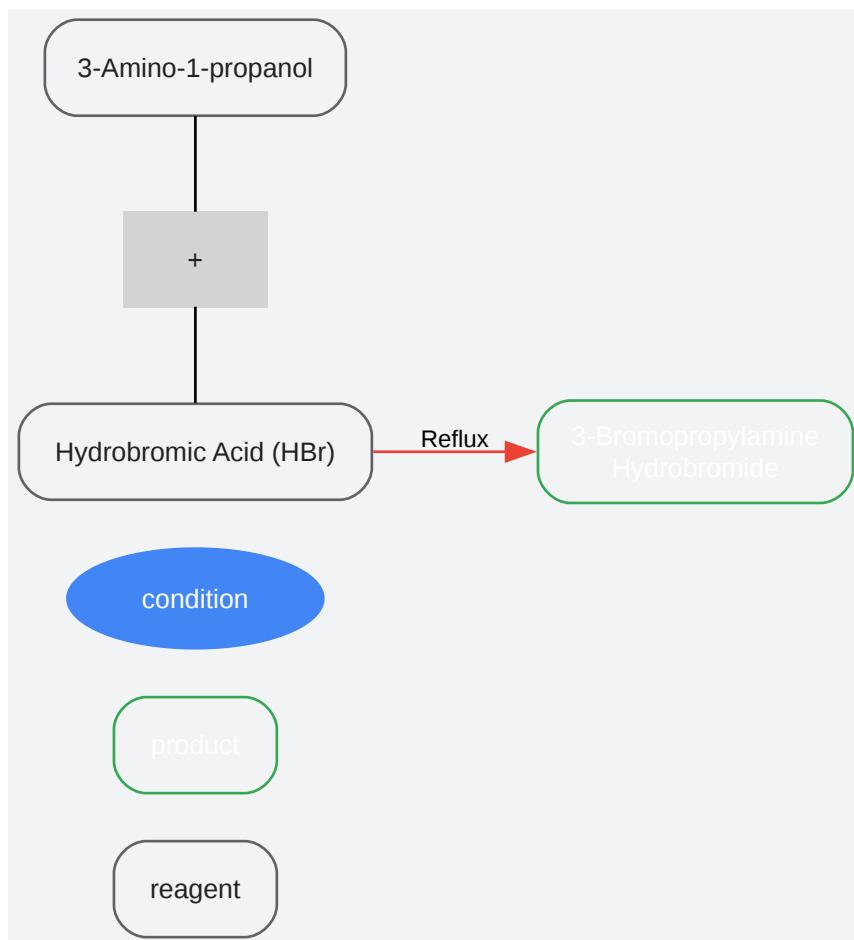
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Figure 3: Synthesis Pathway of **3-Bromopropylamine Hydrobromide**.

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